

Application Notes and Protocols for Cyp51-IN-19 in Drug Resistance Studies

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Compound of Interest

Compound Name: Cyp51-IN-19

Cat. No.: B15563336

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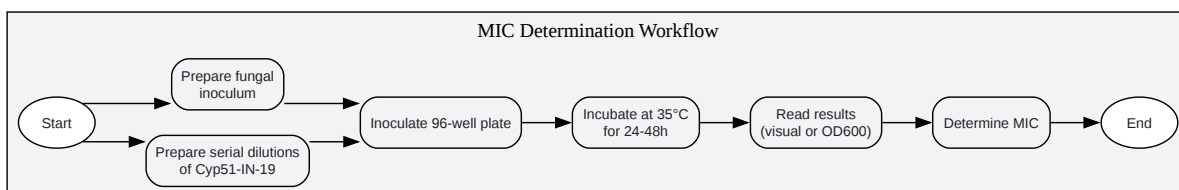
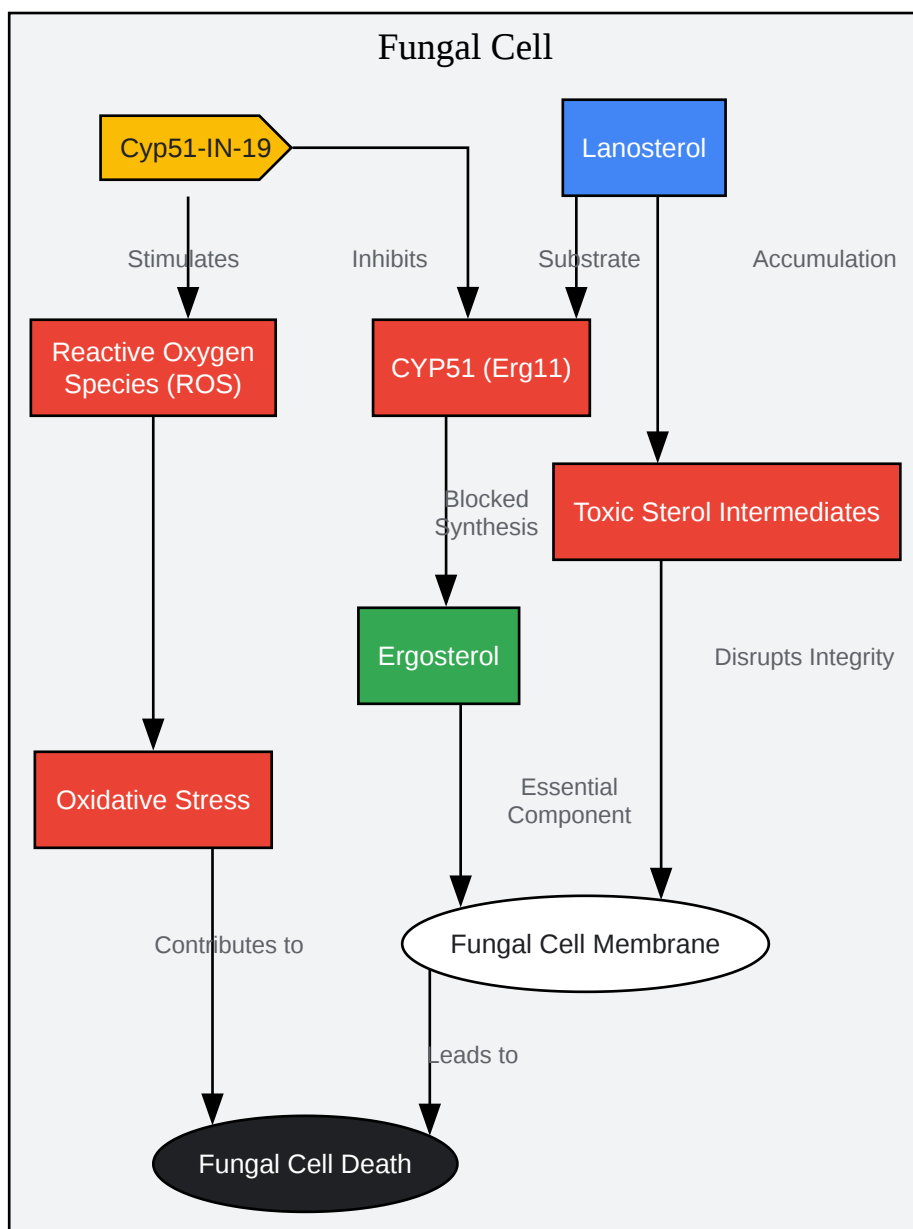
For Researchers, Scientists, and Drug Development Professionals

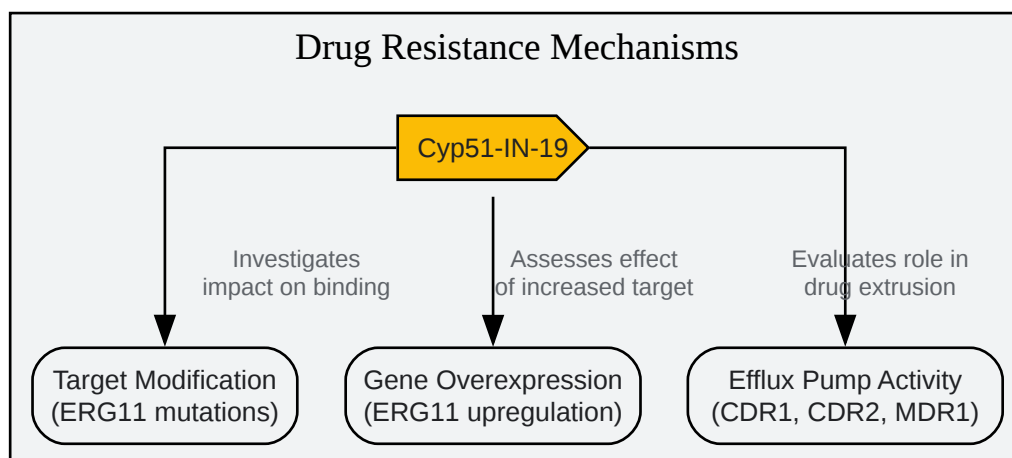
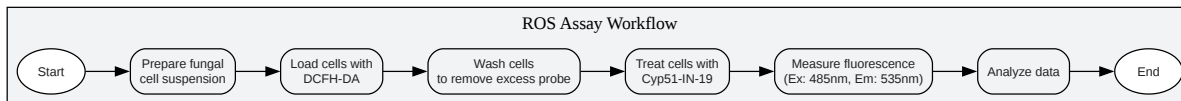
Introduction

Cyp51-IN-19, also identified as compound C07, is a potent inhibitor of the enzyme lanosterol 14 α -demethylase (CYP51 or Erg11), a critical component in the fungal ergosterol biosynthesis pathway.[1][2][3] As a member of the α,β -unsaturated amide derivative class of compounds, **Cyp51-IN-19** has demonstrated significant fungicidal activity, including efficacy against azole-resistant fungal strains.[1][2] Its mechanism of action involves the inhibition of CYP51, leading to the depletion of ergosterol and the accumulation of toxic sterol intermediates, thereby disrupting fungal cell membrane integrity. Furthermore, **Cyp51-IN-19** has been shown to stimulate the production of reactive oxygen species (ROS) in fungal cells, contributing to its potent fungicidal effects. These characteristics make **Cyp51-IN-19** a valuable research tool for investigating mechanisms of antifungal drug resistance and for the development of novel antifungal therapies.

Mechanism of Action

Cyp51-IN-19 targets and inhibits the fungal CYP51 enzyme. This enzyme is a key player in the conversion of lanosterol to ergosterol, an essential component of the fungal cell membrane. By inhibiting CYP51, **Cyp51-IN-19** disrupts the ergosterol biosynthesis pathway, leading to a cascade of events that ultimately result in fungal cell death. A secondary mechanism of action is the stimulation of reactive oxygen species (ROS), which induces oxidative stress within the fungal cell, further contributing to its fungicidal activity.





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